

# Personal protective equipment for handling Methyl 4-chlorocinnamate

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## Compound of Interest

Compound Name: **Methyl 4-chlorocinnamate**

Cat. No.: **B1312252**

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## Essential Safety and Handling Guide for Methyl 4-chlorocinnamate

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Methyl 4-chlorocinnamate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and environmental protection.

## Hazard Summary

**Methyl 4-chlorocinnamate** is a chemical compound that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

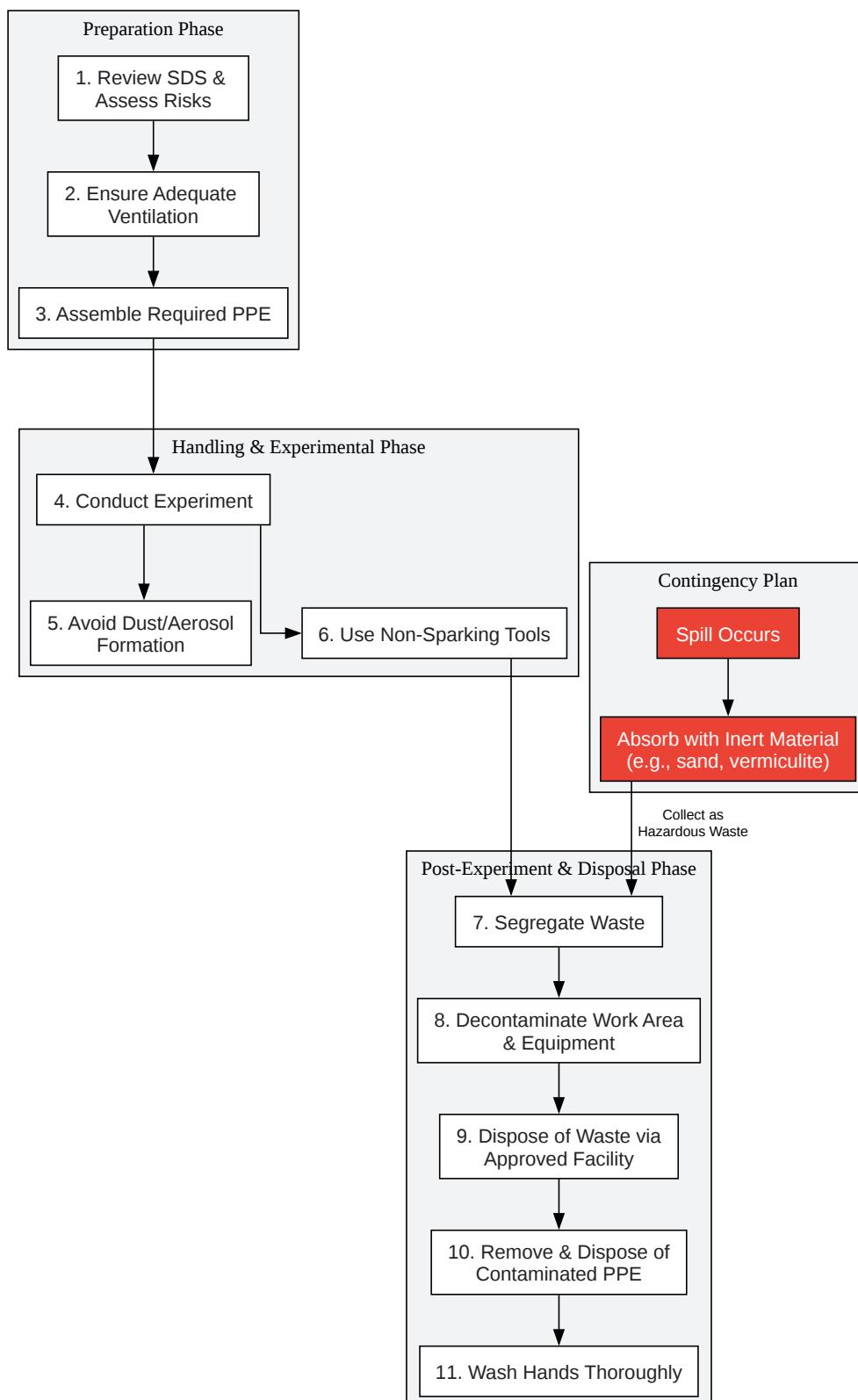
## Physical and Chemical Properties

A summary of key quantitative data for **Methyl 4-chlorocinnamate** is provided below for easy reference.

Property	Value	Source
Appearance	White to Almost white powder to crystal	<a href="#">[3]</a>
Molecular Formula	<chem>C10H9ClO2</chem>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	196.63 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	33 - 38 °C (91 - 100 °F)	
Boiling Point	260 - 262 °C (500 - 504 °F)	
Purity	>98.0% (GC)	<a href="#">[3]</a>

## Operational and Disposal Plan

A systematic approach to handling, from preparation to disposal, is critical. The following workflow outlines the necessary steps to be taken.

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Caption: Workflow for the safe handling and disposal of **Methyl 4-chlorocinnamate**.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The required equipment is detailed below.

PPE Category	Specification	Rationale & Source
Eye & Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards). A face shield may also be appropriate.	Protects against splashes and dust, preventing serious eye irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile). Gloves must be inspected for integrity before use.	Prevents skin contact, which can cause irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Body Protection	A laboratory coat or other protective clothing is the minimum requirement. For certain procedures, fire/flame-resistant and impervious clothing may be necessary.	Protects skin from accidental contact and contamination of personal clothing. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Respiratory Protection	Not typically required under normal use with adequate ventilation. If ventilation is insufficient or exposure limits are exceeded, a full-face respirator should be used. For firefighting, a self-contained breathing apparatus (SCBA) is necessary.	Prevents inhalation of dust or vapors, which may cause respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>

## Procedural Guidance: Step-by-Step Handling and Storage

- Ventilation: Always handle **Methyl 4-chlorocinnamate** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[1][2][6]
- Ignition Sources: The compound can form explosive mixtures with air upon intense heating. Use non-sparking tools and prevent fire caused by electrostatic discharge.[1][6] Keep away from all sources of ignition.[1][6]
- Personal Hygiene: Wash hands and skin thoroughly after handling.[1][2] Do not eat, drink, or smoke in the laboratory area where the chemical is being used.[1]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1][6] Keep it segregated from foodstuff containers and other incompatible materials.[1][6]

## First Aid Measures

- If Inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen.[1][6]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[1][6]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][2]
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1][6]

## Spill Management

- Evacuate: Keep unprotected personnel away from the spill area.[6]
- Containment: Prevent the spill from entering drains, waterways, or soil.[2][6]
- Clean-up: For solid spills, sweep or vacuum the material and place it into a suitable, labeled container for disposal. For liquid spills, absorb the material with an inert substance like vermiculite, dry sand, or earth before collection.[2][5]

## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** Generators of chemical waste must determine if it is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations.[\[2\]](#)
- **Waste Collection:**
  - Collect all waste **Methyl 4-chlorocinnamate** and any contaminated materials (e.g., gloves, weighing paper, absorbent pads) in a designated, compatible, and clearly labeled container.[\[5\]](#)
  - The container must be marked as "Hazardous Waste" and include the full chemical name.[\[5\]](#)
- **Segregation:** Do not mix **Methyl 4-chlorocinnamate** waste with other incompatible waste streams.[\[5\]](#)
- **Final Disposal:** The material must be disposed of through a licensed chemical destruction plant or an approved hazardous waste disposal facility.[\[5\]](#)[\[6\]](#) Do not discharge into sewer systems.[\[6\]](#)
- **Packaging Disposal:** Empty containers can be triple-rinsed and offered for recycling or reconditioning. Alternatively, they can be punctured to render them unusable and disposed of in a sanitary landfill, in accordance with local regulations.[\[6\]](#)

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